

Diethyl Cyclopentylmalonate: A Technical Guide to Safe Handling and Application

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Diethyl cyclopentylmalonate

Cat. No.: B101633

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Disclaimer: This document provides a comprehensive overview of the known safety and handling precautions for **diethyl cyclopentylmalonate** based on currently available data. A complete Safety Data Sheet (SDS) for this specific compound is not readily available in the public domain. Therefore, this guide supplements known information with established protocols for handling chemicals with similar hazard classifications. All laboratory personnel should exercise caution and adhere to institutional safety guidelines.

Executive Summary

Diethyl cyclopentylmalonate is a valuable reagent in organic synthesis and pharmaceutical research. While comprehensive toxicological data is limited, existing classifications indicate that it is a hazardous substance requiring careful handling. This guide synthesizes available data on its properties, hazards, and safe handling procedures to minimize risk in a laboratory setting. The information herein is intended to supplement, not replace, comprehensive institutional safety protocols and the professional judgment of trained researchers.

Hazard Identification and Classification

Based on notifications to the European Chemicals Agency (ECHA), **diethyl cyclopentylmalonate** is classified with the following hazards^[1]:

- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

These classifications necessitate the use of appropriate personal protective equipment and handling procedures to prevent contact.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **diethyl cyclopentylmalonate** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **Diethyl Cyclopentylmalonate**

Property	Value	Reference
CAS Number	18928-91-1	[2]
Molecular Formula	C ₁₂ H ₂₀ O ₄	[1]
Molecular Weight	228.28 g/mol	[1]
Boiling Point	138 °C / 13 mmHg	[2]
Density	1.03 g/cm ³	[2]
Refractive Index	1.4430-1.4450	[2]

Toxicological Data

Direct toxicological studies on **diethyl cyclopentylmalonate** are not widely available. One source suggests using a "read-across" approach, utilizing toxicity data from analogous compounds like dimethyl malonate for certain endpoints. However, this approach has limitations and should be used with caution. The primary known health effects are irritation to the skin, eyes, and respiratory system, as indicated by the GHS hazard statements.

Table 2: Summary of GHS Hazard Information

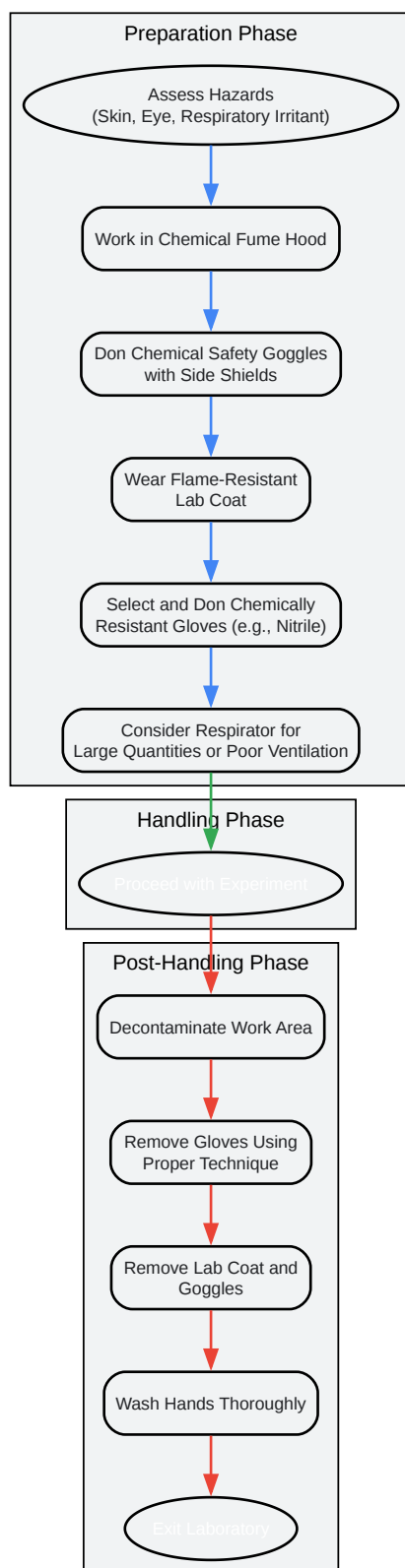
Hazard Statement	Description	Classification
H315	Causes skin irritation	Skin Irritant, Category 2
H319	Causes serious eye irritation	Eye Irritant, Category 2A
H335	May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure), Category 3

Experimental Protocols: Safe Handling and Emergency Procedures

Given the hazardous nature of **diethyl cyclopentylmalonate**, strict adherence to the following protocols is mandatory to ensure personnel safety.

Personal Protective Equipment (PPE) Workflow

All handling of **diethyl cyclopentylmalonate** must be conducted within a certified chemical fume hood. The following diagram outlines the mandatory PPE workflow.



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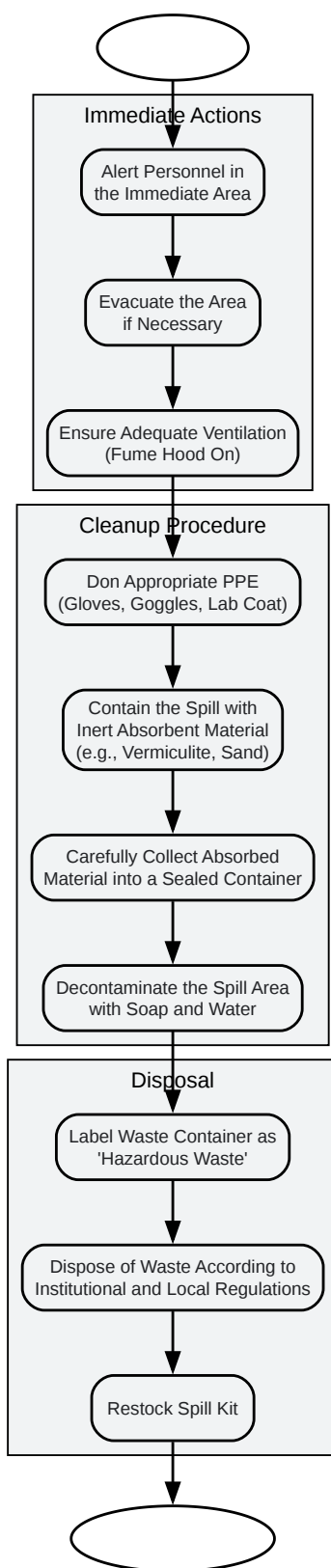
Figure 1: Personal Protective Equipment (PPE) Workflow for Handling **Diethyl Cyclopentylmalonate**.

Storage and Handling

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.
- **Handling:** Use only in a well-ventilated area, preferably a chemical fume hood. Avoid breathing vapors or mist. Prevent contact with skin and eyes. All equipment should be properly grounded to prevent static discharge.

Spill Response Protocol

In the event of a spill, follow the established emergency procedure outlined below.



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Figure 2: Emergency Spill Response Workflow for **Diethyl Cyclopentylmalonate**.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Disposal Considerations

All waste materials, including contaminated absorbents and PPE, must be disposed of as hazardous waste in accordance with federal, state, and local regulations. Do not allow this chemical to enter the environment.

Conclusion

While **diethyl cyclopentylmalonate** is a valuable synthetic tool, its potential to cause skin, eye, and respiratory irritation demands rigorous adherence to safety protocols. The procedures outlined in this guide provide a framework for minimizing exposure and mitigating risks. It is imperative that all personnel handling this compound are thoroughly trained in these procedures and have access to all necessary safety equipment. Future research into the specific toxicology of **diethyl cyclopentylmalonate** will be beneficial for refining these handling guidelines.

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References

- 1. 1,3-Diethyl 2-cyclopentylpropanedioate | C₁₂H₂₀O₄ | CID 249269 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 18928-91-1 CAS MSDS (Diethyl cyclopentylmalonate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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